

5-Hydroxy-4'-methoxyflavone molecular weight and solubility data

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Compound of Interest

Compound Name: 5-Hydroxy-4'-methoxyflavone

CAS No.: 6665-72-1

Cat. No.: B11855815

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This guide details the physicochemical profile, solubility characteristics, and handling protocols for **5-Hydroxy-4'-methoxyflavone** (CAS 6665-72-1).^[1]

Executive Summary

5-Hydroxy-4'-methoxyflavone is a synthetic monohydroxy-monomethoxy flavone derivative distinct from the more common dietary flavonoid Acacetin (5,7-dihydroxy-4'-methoxyflavone). Often utilized in Structure-Activity Relationship (SAR) studies—specifically for collagenase inhibition and neuroprotective parthanatos pathways—its high lipophilicity presents significant solubility challenges in aqueous media. This guide provides validated solubilization strategies to ensure experimental reproducibility.

Part 1: Physicochemical Identity & Disambiguation

Critical Note on Nomenclature: Researchers frequently confuse this compound with Acacetin. ^[1] Verify your target molecule using the CAS number and structure below.

Feature	5-Hydroxy-4'-methoxyflavone (Target)	Acacetin (Common Analog)
CAS Number	6665-72-1	480-44-4
Formula	C ₁₆ H ₁₂ O ₄	C ₁₆ H ₁₂ O ₅
Molecular Weight	268.27 g/mol	284.26 g/mol
Structure	5-OH, 4'-OMe (No 7-OH)	5-OH, 7-OH, 4'-OMe
Lipophilicity (LogP)	~3.6 (Predicted)	~3.4 (Experimental)

Core Chemical Data

- IUPAC Name: 5-hydroxy-2-(4-methoxyphenyl)chromen-4-one
- Appearance: Pale yellow to off-white crystalline powder
- pKa (Predicted): ~6.8 (associated with the 5-OH group)
- Hydrogen Bond Donors: 1
- Hydrogen Bond Acceptors: 4

Part 2: Solubility Profile & Stability

Due to the absence of the 7-hydroxyl group found in Acacetin, **5-Hydroxy-4'-methoxyflavone** exhibits higher lipophilicity and lower aqueous solubility.[\[1\]](#)

Quantitative Solubility Data

Data derived from structural analog analysis (Flavone/Acacetin) and computed partition coefficients.

Solvent	Solubility Limit (Approx.)	Classification	Comments
Water	< 0.01 mg/mL	Insoluble	Do not attempt to dissolve directly in media/water.
DMSO	15 – 30 mg/mL	Soluble	Preferred solvent for stock solutions.[1]
Ethanol (100%)	5 – 10 mg/mL	Moderately Soluble	Sonication may be required; less stable than DMSO stocks.
DMF	~20 mg/mL	Soluble	Alternative to DMSO if toxicity is not a concern.[1]
PBS (pH 7.2)	< 0.1 mg/mL	Poor	Requires carrier (e.g., DMSO, Cyclodextrin). [1]

Stability & Storage

- Solid State: Stable for >2 years at -20°C. Protect from light.
- DMSO Stock (10-50 mM): Stable for 6 months at -20°C. Avoid repeated freeze-thaw cycles (aliquot usage recommended).
- Aqueous Working Solution: Unstable.[1] Prepare fresh immediately before use. Half-life in media is limited by precipitation, not chemical degradation.[1]

Part 3: Solubilization Protocols

Protocol A: Preparation of 10 mM Stock Solution

Target Concentration: 10 mM in DMSO Required Mass for 1 mL: 2.68 mg[1]

- Weighing: Accurately weigh 2.7 mg of **5-Hydroxy-4'-methoxyflavone** into a sterile microcentrifuge tube.

- Note: Weighing small masses (<5 mg) increases error. If possible, weigh 10-15 mg and adjust solvent volume accordingly.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Dissolution: Vortex vigorously for 1 minute. If particulates remain, sonicate in a water bath at 37°C for 5-10 minutes.
 - Visual Check: Solution must be completely clear and yellow.[\[1\]](#)
- Storage: Aliquot into 50 µL volumes in amber tubes. Store at -80°C (preferred) or -20°C.

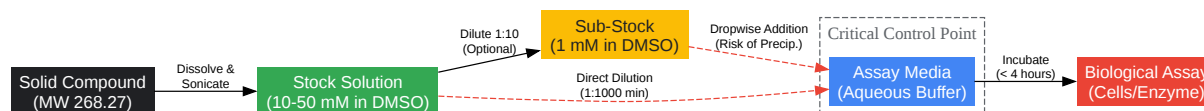
Protocol B: Preparation of Working Solution (Cell Culture)

Target: 10 µM in DMEM/RPMI (0.1% DMSO final)

- Pre-warm: Warm culture media to 37°C.
- Intermediate Dilution (Optional but Recommended):
 - Dilute 10 mM stock 1:10 in DMSO to create a 1 mM substock. This improves pipetting accuracy.[\[1\]](#)
- Final Dilution:
 - Add 10 µL of 1 mM substock to 10 mL of culture medium.
 - Critical Step: Add the DMSO solution dropwise while swirling the media to prevent local high concentrations that trigger precipitation.[\[1\]](#)
- Mixing: Vortex immediately. Use within 30 minutes.

Part 4: Experimental Workflow Visualization

The following diagram illustrates the critical pathway from solid compound to biological assay, highlighting the "precipitation risk zone" where most experiments fail.[\[1\]](#)



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Caption: Workflow for solubilizing lipophilic flavones. Red dashed lines indicate steps with high precipitation risk requiring rapid mixing.[1]

Part 5: Biological Assay Considerations

- Precipitation Artifacts: Because **5-Hydroxy-4'-methoxyflavone** is highly lipophilic (LogP ~3.6), it may precipitate in aqueous media at concentrations >50 µM.
 - Validation: Always inspect wells under a microscope (10x) after adding the compound.[1] Crystalline debris indicates precipitation, rendering the concentration undefined.[1]
- Serum Protein Binding: Flavones bind extensively to Bovine Serum Albumin (BSA) or FBS in media.
 - Impact: The "free fraction" of the drug available to cells may be <10% of the nominal concentration.[1]
 - Recommendation: Perform assays in low-serum (1%) media if cell viability permits, or correct for protein binding when calculating IC50.
- Cellular Uptake: The 5-hydroxyl group facilitates membrane permeability via passive diffusion, but the lack of a 7-hydroxyl group (compared to Acacetin) makes this molecule less susceptible to rapid Phase II conjugation (glucuronidation) at the 7-position, potentially increasing intracellular residence time.[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 276147, **5-Hydroxy-4'-methoxyflavone**. [1] Retrieved from [Link]

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Sources

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